

Orthocaine: Comprehensive Disposal Procedures for Laboratory Settings

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Compound of Interest

Compound Name:	Orthocaine
Cat. No.:	B1310953

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This document provides detailed, procedural guidance for the proper disposal of **Orthocaine** (also known as Methyl 3-amino-4-hydroxybenzoate), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following protocols are designed for researchers, scientists, and drug development professionals.

Orthocaine Hazard Profile and Properties

Orthocaine is a local anesthetic agent.^[1] According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, **Orthocaine** is classified as an irritant that may cause skin, eye, and respiratory irritation, and may be harmful if swallowed.^[2] Therefore, it must be managed as a hazardous chemical waste. All personnel handling **Orthocaine** waste must wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, impermeable gloves (e.g., nitrile), and a lab coat.^[3]

Table 1: Chemical and Physical Properties of **Orthocaine**

Property	Value	Reference
Chemical Name	Methyl 3-amino-4-hydroxybenzoate	[2]
Synonyms	Orthocaine, Orthoform	[2]
CAS Number	536-25-4	[1] [2]
Molecular Formula	C ₈ H ₉ NO ₃	[1] [2]
Molecular Weight	167.16 g/mol	[1] [2]

| Primary Hazards | Irritant, Harmful if swallowed, Causes skin and eye irritation, May cause respiratory irritation |[\[2\]](#) |

Core Principles of Chemical Waste Management

The disposal of **Orthocaine** must adhere to the fundamental principles of laboratory chemical waste management. The primary goal is to manage chemical wastes in a safe and environmentally sound manner that complies with all applicable federal, state, and local regulations.[\[4\]](#) Key practices include minimizing waste generation, properly segregating and storing hazardous materials, using appropriate and clearly labeled containers, and coordinating with your institution's Environmental Health & Safety (EH&S) department for final disposal.[\[4\]](#)[\[5\]](#) [\[6\]](#)

Table 2: General Hazardous Waste Accumulation and Disposal Thresholds

Parameter	Guideline	Reference
Satellite Accumulation Area (SAA) Max Volume	55 gallons of hazardous waste	[4]
SAA Max Volume (Acutely Toxic Waste)	1 quart (liquid) or 1 kilogram (solid)	[4]
SAA Container Storage Time Limit	Up to 1 year (if partially filled and below max volume)	[7]
Time to Removal After Container is Full	Within 3 calendar days	[4][7]

| Aqueous Waste pH for Drain Disposal | Must be between 5.0 and 12.5 (Not recommended for **Orthocaine**) | [7][8] |

Disclaimer: Drain disposal is not a recommended method for **Orthocaine** due to its hazardous properties. Always consult your institution's specific guidelines.

Step-by-Step Disposal Protocol for Orthocaine Waste

The following step-by-step procedure outlines the process for safely disposing of various forms of **Orthocaine** waste.

Step 1: Identify and Segregate Orthocaine Waste

- Unused or Expired **Orthocaine**: Pure, unused, or expired **Orthocaine** powder must be disposed of as hazardous chemical waste. Do not mix it with other waste types.
- Grossly Contaminated Items: Items heavily contaminated with **Orthocaine**, such as spatulas, weigh boats, or glassware with visible residue, must be treated as hazardous waste.
- Trace Contaminated Items (Sharps): Needles, syringes, or scalpels contaminated with **Orthocaine** should be placed immediately into a designated, puncture-resistant sharps container labeled for hazardous drug waste. [9]

- Trace Contaminated Items (Non-Sharps): PPE (gloves, aprons), bench paper, and other disposable lab supplies with trace contamination should be collected in a dedicated hazardous waste container.

Step 2: Prepare and Label the Waste Container

- Select an Appropriate Container: Use a container that is chemically compatible with **Orthocaine** and is in good condition with a secure, leak-proof lid.^[5] The original product container can be used if it is intact.^[7] Do not use food containers.^[7]
- Affix a Hazardous Waste Label: Clearly label the container with the words "Hazardous Waste" and the full chemical name: "**Orthocaine** (Methyl 3-amino-4-hydroxybenzoate)".^[4] List any other constituents if it is a mixed waste.
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Step 3: Store Waste in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.^{[4][7]}
- Ensure the SAA is inspected weekly for any signs of leakage.^[7]
- Store **Orthocaine** waste separately from incompatible materials, such as strong oxidizing agents, acids, and bases.^[7]

Step 4: Arrange for Final Disposal

- Monitor Container Volume: Keep track of the amount of waste in the container.
- Request Pickup: Once the container is full or approaches the 1-year accumulation limit, contact your institution's EH&S department or licensed hazardous waste contractor to arrange for pickup and final disposal.^{[4][6]}
- Documentation: Maintain any required documentation for waste generation and disposal as per your institution's policies and regulatory requirements.^[5]

Small Spill Cleanup Procedure

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure it is well-ventilated.[3]
- Wear PPE: At a minimum, wear a lab coat, safety goggles, and two pairs of chemotherapy-rated gloves.
- Contain the Spill: Gently cover the spill with absorbent pads or granules to prevent further spread. Avoid dry sweeping, which can aerosolize the powder.
- Clean the Area: Carefully scoop the absorbed material and place it into a hazardous waste container. Clean the spill area with a suitable solvent (e.g., soap and water), and dispose of all cleanup materials (wipes, pads, PPE) in the same hazardous waste container.[10]
- Seal and Label: Securely seal the container and label it as "Hazardous Waste" with a description of the contents ("Orthocaine Spill Debris").
- Arrange for Disposal: Contact EH&S for pickup.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Orthocaine** waste in a laboratory setting.

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References

- 1. abmole.com [abmole.com]
- 2. Methyl 3-amino-4-hydroxybenzoate | C8H9NO3 | CID 10815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. henryschein.ca [henryschein.ca]

- 4. ehrs.upenn.edu [ehrs.upenn.edu]
- 5. danielshealth.com [danielshealth.com]
- 6. Waste Disposal & Trash Pickup | Republic Services [republicservices.com]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. acs.org [acs.org]
- 9. Biohazard Waste Disposal | Stericycle [stericycle.com]
- 10. ph.health.mil [ph.health.mil]
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